

What are the physical properties of Z-Glu(OtBu)-OH

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Compound of Interest

Compound Name: Z-Glu(OtBu)-OH

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An In-depth Technical Guide to the Physical Properties of Z-Glu(OtBu)-OH

For researchers, scientists, and professionals in drug development, a thorough understanding of the physical and chemical properties of reagents is paramount for predictable and successful experimental outcomes. **Z-Glu(OtBu)-OH**, a protected derivative of L-glutamic acid, is a critical building block in peptide synthesis. This guide provides a detailed overview of its core physical properties, presented for practical application in a laboratory setting.

General and Chemical Properties

Z-Glu(OtBu)-OH, chemically known as (2S)-5-[(2-methylpropan-2-yl)oxy]-5-oxo-2-(phenylmethoxycarbonylamino)pentanoic acid, is a derivative of glutamic acid with two protecting groups: a benzyloxycarbonyl (Z) group on the amine and a tert-butyl (tBu) ester on the side-chain carboxylic acid.^[1] These protecting groups are essential for directing the chemical reactions during peptide synthesis.^[1]

Property	Value
CAS Number	3886-08-6 ^{[1][2][3][4][5]}
Molecular Formula	C17H23NO6 ^{[1][2][4][5]}
Molecular Weight	337.37 g/mol ^{[1][2]}

Physical State and Appearance

Under standard laboratory conditions, **Z-Glu(OtBu)-OH** is a solid. Its specific appearance can vary slightly depending on the method of preparation and purification.

Property	Description
Appearance	White to off-white or light yellow crystalline powder. [1] [2] [5] [6]

Thermal Properties

The melting and boiling points are crucial indicators of the purity and stability of a compound. **Z-Glu(OtBu)-OH** has a well-defined, narrow melting point range, which is characteristic of a pure crystalline solid.[\[1\]](#)

Property	Value
Melting Point	83-87 °C [1] [3] [4] [6] [7]
Boiling Point	522.6 °C at 760 mmHg [3] [6]

Optical Activity

As a chiral molecule, **Z-Glu(OtBu)-OH** rotates plane-polarized light, a property that is critical for ensuring the stereochemical integrity of the final peptide.

Property	Value
Specific Optical Rotation	$[\alpha]D20 = -14.0 \pm 2^\circ$ (c=1 in MeOH) [5]
	$[\alpha]D20 = -15^\circ$ to -17° (0.5-2 mg/mL in methanol) [7]
	$[\alpha]D20 = -9.5^\circ$ (0.5-2 mg/mL in ethanol) [7]

Solubility Profile

The solubility of **Z-Glu(OtBu)-OH** is indicative of its amphiphilic nature, possessing both hydrophobic protecting groups and a polar carboxylic acid.[\[1\]](#) This solubility profile is a key consideration when selecting solvent systems for peptide coupling reactions and purifications.

Solvent	Solubility
Methanol	Soluble [1] , Almost complete transparency [1] [6]
Ethanol	Soluble [1] [7]
Chloroform	Soluble [1] [8]
Dichloromethane	Soluble [1] [8]
Ethyl Acetate	Soluble [1] [8]
Dimethyl Sulfoxide (DMSO)	Soluble [1] [8]
Acetone	Soluble [1] [8]
Petroleum Ether	Insoluble [1] [7]
Water	Sparingly soluble [9]

Storage and Stability

Proper storage is essential to maintain the chemical integrity of **Z-Glu(OtBu)-OH**.

Condition	Recommendation
Temperature	Powder: -20°C for 3 years, 4°C for 2 years. In solvent: -80°C for 6 months, -20°C for 1 month. [2]
General Storage	Keep container tightly closed in a dry, cool, and well-ventilated place. [10] [11]
Stability	Stable under recommended storage conditions. [10]
Incompatibilities	Avoid strong oxidizing agents. [10]

Experimental Protocols

Detailed, step-by-step experimental protocols for the determination of the physical properties listed above are not available in the provided search results. However, standard analytical techniques are employed for these characterizations:

- Melting Point: Determined using a calibrated melting point apparatus, where the sample is heated at a controlled rate, and the temperature range from the first sign of melting to complete liquefaction is recorded.
- Optical Rotation: Measured with a polarimeter. A solution of the compound with a known concentration is prepared in a specified solvent (e.g., methanol), and the angle of rotation of plane-polarized light passing through the solution is measured at a specific wavelength (typically the sodium D-line, 589 nm) and temperature.
- Solubility: Assessed by systematically adding the solute to a known volume of a solvent at a specific temperature until no more solute dissolves, thus determining the saturation point.
- Spectroscopic Analysis: Techniques such as Nuclear Magnetic Resonance (NMR) and Infrared (IR) spectroscopy are used to confirm the chemical structure and purity of the compound.[\[1\]](#)

Visualization of Workflow

The following diagram illustrates a generalized workflow for the application of **Z-Glu(OtBu)-OH** in solid-phase peptide synthesis (SPPS), a common technique where this reagent is employed.
[\[1\]](#)



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Caption: Generalized workflow for solid-phase peptide synthesis using **Z-Glu(OtBu)-OH**.

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